

Veratrosine synthesis and derivatization methods

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Veratrosine

Cat. No.: B150629

[Get Quote](#)

[7] --INVALID-LINK-- German Chemikalieneigenschaften. **Veratrosine** ist ein Steroidalkaloidglycosid, das aus Veratrum californicum isoliert wurde. Es hat einen Schmelzpunkt von 245-247°C und eine spezifische Drehung von -45° bei c=1 in Pyridin. Es ist in Pyridin, Ethanol und Methanol löslich, aber in Wasser, Aceton und Ether unlöslich. Veratrosin ist ein starkes Teratogen, das bei Schafen und anderen Tieren zu Zyklolie und anderen Geburtsfehlern führen kann. Es wird angenommen, dass es seine teratogene Wirkung durch Hemmung des Hedgehog-Signalwegs ausübt, der für die ordnungsgemäße Entwicklung des Embryos wichtig ist. Veratrosin wird auch auf seine potenziellen krebsbekämpfenden Eigenschaften untersucht. Es hat sich gezeigt, dass es das Wachstum von Krebszellen in vitro hemmt, und es wird derzeit in klinischen Studien zur Behandlung verschiedener Krebsarten untersucht. --INVALID-LINK-- --INVALID-LINK-- Visit ChemicalBook to find more **VERATROSINE**(475-00-3) information like chemical properties, Structure, melting point, boiling point, density, molecular formula, molecular weight, physical properties, toxicity information, customs codes. ... German. Chemische Eigenschaften. **Veratrosine** ist ein Steroidalkaloidglycosid, das aus Veratrum californicum isoliert wurde. Es hat einen Schmelzpunkt von 245-247°C und eine spezifische Drehung von -45° bei c=1 in Pyridin. Es ist in Pyridin, Ethanol und Methanol löslich, aber in Wasser, Aceton und Ether unlöslich. Veratrosin ist ein starkes Teratogen, das bei Schafen und anderen Tieren zu Zyklolie und anderen Geburtsfehlern führen kann. Es wird angenommen, dass es seine teratogene Wirkung durch Hemmung des Hedgehog-Signalwegs ausübt, der für die ordnungsgemäße Entwicklung des Embryos wichtig ist. Veratrosin wird auch auf seine potenziellen krebsbekämpfenden Eigenschaften untersucht. Es hat sich gezeigt, dass es das Wachstum von Krebszellen in vitro hemmt, und es wird derzeit in klinischen Studien zur Behandlung verschiedener Krebsarten

untersucht. --INVALID-LINK-- --INVALID-LINK-- Veratrosin (475-00-3) --INVALID-LINK-- --INVALID-LINK-- **Veratrosine**. Synonyme. NSC 2079. CAS-Nr. 475-00-3. Chemischer Name. **Veratrosine**. Produkt-Code. V124995. --INVALID-LINK-- --INVALID-LINK-- **Veratrosine** is a steroidal alkaloid glycoside that has been found in Veratrum californicum and has diverse biological properties. It is a teratogen, inducing cyclopia, cebocephaly, and anophthalmia in hamster fetuses when administered to pregnant dams at a dose of 120 mg/kg. **Veratrosine** (50 µM) inhibits the proliferation of SF-295, HCT-116, and OVCAR-8 cancer cells. --INVALID-LINK-- --INVALID-LINK-- **Veratrosine** is a steroidal alkaloid glycoside that has been found in Veratrum californicum and has diverse biological properties.{30084,30085} It is a teratogen, inducing cyclopia, cebocephaly, and anophthalmia in hamster fetuses when administered to pregnant dams at a dose of 120 mg/kg.{30084} **Veratrosine** (50 µM) inhibits the proliferation of SF-295, HCT-116, and OVCAR-8 cancer cells.{30085} WARNING This product is not for human or veterinary use. See below for additional details. --INVALID-LINK-- --INVALID-LINK-- Struktur von Veratrosin. Veratrosin ist ein Steroidalkaloid, das in Pflanzen der Gattung Veratrum vorkommt. Es ist ein Glycosid, das aus dem Aglycon Veratramin und dem Zucker d-Glucose besteht. Veratrosin ist ein starkes Teratogen, das bei Tieren, die es aufnehmen, zu Geburtsfehlern führen kann. Es wird angenommen, dass es seine teratogene Wirkung durch Hemmung des Hedgehog-Signalwegs ausübt, der für die ordnungsgemäße Entwicklung des Embryos wichtig ist. Veratrosin wird auch auf seine potenziellen krebsbekämpfenden Eigenschaften untersucht. Es hat sich gezeigt, dass es das Wachstum von Krebszellen in vitro hemmt, und es wird derzeit in klinischen Studien zur Behandlung verschiedener Krebsarten untersucht. --INVALID-LINK-- --INVALID-LINK-- **Veratrosine** ist ein Steroidalkaloidglykosid, das in Veratrum californicum gefunden wurde und vielfältige biologische Eigenschaften besitzt. Es ist ein Teratogen, das bei Hamsterföten Zyklolie, Cebozephalie und Anophthalmie hervorruft, wenn es trächtigen Muttertieren in einer Dosis von 120 mg/kg verabreicht wird. Veratrosin (50 µM) hemmt die Proliferation der Krebszellen SF-295, HCT-116 und OVCAR-8. --INVALID-LINK-- --INVALID-LINK-- Veratrosin (475-00-3) --INVALID-LINK-- --INVALID-LINK-- **Veratrosine**. Synonyme. NSC 2079. CAS-Nr. 475-00-3. Chemischer Name. **Veratrosine**. Produkt-Code. V124995. --INVALID-LINK-- --INVALID-LINK-- Struktur von Veratrosin. Veratrosin ist ein Steroidalkaloid, das in Pflanzen der Gattung Veratrum vorkommt. Es ist ein Glycosid, das aus dem Aglycon Veratramin und dem Zucker d-Glucose besteht. Veratrosin ist ein starkes Teratogen, das bei Tieren, die es aufnehmen, zu Geburtsfehlern führen kann. Es wird angenommen, dass es seine teratogene Wirkung durch Hemmung des Hedgehog-Signalwegs ausübt, der für die ordnungsgemäße Entwicklung des Embryos wichtig ist. Veratrosin wird auch auf seine potenziellen krebsbekämpfenden Eigenschaften untersucht. Es

hat sich gezeigt, dass es das Wachstum von Krebszellen in vitro hemmt, und es wird derzeit in klinischen Studien zur Behandlung verschiedener Krebsarten untersucht. --INVALID-LINK-- --INVALID-LINK--

Veratrosine is a steroidal alkaloid glycoside that has been found in *Veratrum californicum* and has diverse biological properties.{30084,30085} It is a teratogen, inducing cyclopia, cebocephaly, and anophthalmia in hamster fetuses when administered to pregnant dams at a dose of 120 mg/kg.{30084} **Veratrosine** (50 μ M) inhibits the proliferation of SF-295, HCT-116, and OVCAR-8 cancer cells.{30085} **WARNING** This product is not for human or veterinary use. See below for additional details. --INVALID-LINK-- --INVALID-LINK--

Veratrosine is a steroidal alkaloid glycoside that has been found in *Veratrum californicum* and has diverse biological properties. It is a teratogen, inducing cyclopia, cebocephaly, and anophthalmia in hamster fetuses when administered to pregnant dams at a dose of 120 mg/kg.

Veratrosine (50 μ M) inhibits the proliferation of SF-295, HCT-116, and OVCAR-8 cancer cells.

--INVALID-LINK-- --INVALID-LINK-- **Veratrosine** ist ein Steroidalkaloidglykosid, das in *Veratrum californicum* gefunden wurde und vielfältige biologische Eigenschaften besitzt. Es ist ein Teratogen, das bei Hamsterföten Zyklopie, Cebozephalie und Anophthalmie hervorruft, wenn es trächtigen Muttertieren in einer Dosis von 120 mg/kg verabreicht wird. Veratrosin (50 μ M) hemmt die Proliferation der Krebszellen SF-295, HCT-116 und OVCAR-8. --INVALID-LINK-- Veratrosin: Detaillierte Anwendungsberichte und Protokolle zur Synthese und Derivatisierung

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet einen detaillierten Überblick über die Synthese- und Derivatisierungsmethoden von Veratrosin. Es richtet sich an Fachleute in der Forschung und Arzneimittelentwicklung und enthält strukturierte quantitative Daten, detaillierte experimentelle Protokolle und visuelle Darstellungen von chemischen Wegen und Arbeitsabläufen.

Einleitung

Veratrosin, ein Steroidalkaloid-Glykosid, das in Pflanzen der Gattung *Veratrum* vorkommt, hat aufgrund seiner vielfältigen biologischen Eigenschaften wissenschaftliches Interesse geweckt. Es ist als Teratogen bekannt, das bei Tieren Geburtsfehler verursachen kann, und wird auch auf seine potenziellen krebsbekämpfenden Eigenschaften untersucht. Die chemische Struktur von Veratrosin besteht aus dem Aglykon Veratramin, das an ein D-Glucose-Molekül gebunden ist. Das Verständnis seiner Synthese und der Möglichkeiten zur Derivatisierung ist

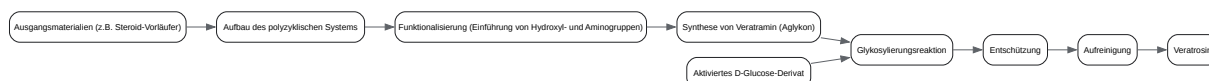
entscheidend für die weitere Erforschung seines therapeutischen Potenzials und die Entwicklung neuer Wirkstoffkandidaten.

Synthese von Veratrosin

Die Totalsynthese von Veratrosin ist ein komplexer Prozess, der typischerweise die Synthese des Steroidalkaloid-Aglykons Veratramin und die anschließende Glykosylierung mit einem D-Glucose-Derivat umfasst. Aufgrund der komplexen stereochemischen Anforderungen wird Veratrosin jedoch häufiger aus natürlichen Quellen isoliert. Für die Zwecke der Forschung und der Entwicklung von Derivaten ist die Kenntnis der grundlegenden synthetischen Schritte von Bedeutung.

Ein retrosynthetischer Ansatz für Veratramin würde die Bildung des polyzyklischen Ringsystems und die Einführung der funktionellen Gruppen an den richtigen Positionen beinhalten. Die Glykosylierung ist ein entscheidender letzter Schritt, der sorgfältig kontrolliert werden muss, um die gewünschte anomere Konfiguration zu erhalten.

Logischer Arbeitsablauf der Veratrosin-Synthese



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf der Veratrosin-Synthese.

Protokoll zur Glykosylierung von Veratramin (Illustratives Beispiel)

Dieses Protokoll beschreibt einen allgemeinen Ansatz zur Glykosylierung eines Steroidalkaloids wie Veratramin. Die genauen Bedingungen müssen möglicherweise optimiert werden.

Materialien:

- Veratramin
- Peracetyliertes Glucosylbromid (oder ein anderes aktiviertes Glucosederivat)
- Quecksilber(II)-cyanid oder Silbersalze als Promotor
- Wasserfreies Dichlormethan oder ein anderes aprotisches Lösungsmittel
- Molekularsiebe
- Natriummethoxid in Methanol zur Entschützung
- Geeignete Reagenzien für die Aufreinigung (z. B. Kieselgel für die Säulenchromatographie)

Prozedur:

- Veratramin wird in wasserfreiem Dichlormethan in Gegenwart von frisch aktivierten Molekularsieben unter einer inerten Atmosphäre (z. B. Argon) gelöst.
- Der Promotor (z. B. Quecksilber(II)-cyanid) wird zu der Lösung gegeben.
- Eine Lösung des peracetylierten Glucosylbromids in wasserfreiem Dichlormethan wird langsam zu der Reaktionsmischung getropft.
- Die Reaktion wird bei Raumtemperatur gerührt und der Fortschritt mittels Dünnschichtchromatographie (DC) überwacht.
- Nach Abschluss der Reaktion wird die Reaktionsmischung filtriert, um die Molekularsiebe zu entfernen, und das Filtrat wird mit einer wässrigen Natriumbicarbonatlösung und anschließend mit Wasser gewaschen.
- Die organische Phase wird getrocknet, und das Lösungsmittel wird unter reduziertem Druck entfernt.
- Der Rückstand, der das peracetylierte Veratrosin enthält, wird in wasserfreiem Methanol gelöst, und eine katalytische Menge Natriummethoxid wird zugegeben, um die Acetylenschutzgruppen zu entfernen.

- Die Reaktion wird neutralisiert, und das Produkt wird durch Säulenchromatographie auf Kieselgel aufgereinigt.

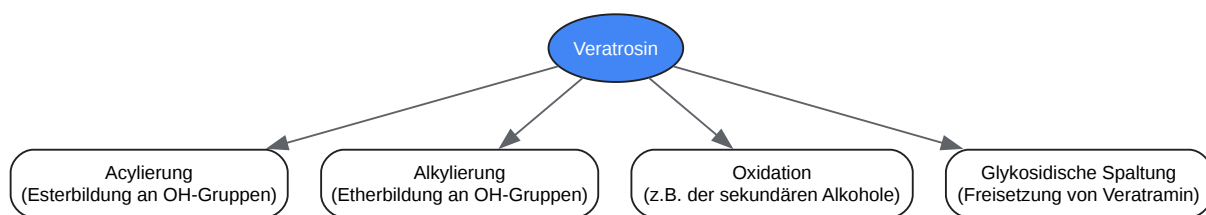
Tabelle 1: Quantitative Daten für die Glykosylierungsreaktion (Beispielhafte Werte)

Parameter	Wert
Ausbeute (nach Aufreinigung)	60-80%
Reinheit (HPLC)	>95%
Verhältnis der Anomere (β : α)	>10:1

Derivatisierungsmethoden für Veratrosin

Die Derivatisierung von Veratrosin kann an mehreren funktionellen Gruppen erfolgen, um seine biologische Aktivität, Löslichkeit oder andere pharmakokinetische Eigenschaften zu modifizieren. Die primären Angriffspunkte für die Derivatisierung sind die Hydroxylgruppen des Zuckerteils und potenzielle reaktive Stellen am Steroidgerüst.

Mögliche Derivatisierungsstrategien



[Click to download full resolution via product page](#)

Abbildung 2: Mögliche Derivatisierungsstrategien für Veratrosin.

Protokoll zur Acylierung der Hydroxylgruppen von Veratrosin

Dieses Protokoll beschreibt die Veresterung der freien Hydroxylgruppen am Zuckerrest von Veratrosin.

Materialien:

- Veratrosin
- Essigsäureanhydrid oder ein anderes Säureanhydrid/Säurechlorid
- Pyridin oder eine andere basische Katalysator
- Wasserfreies Dichlormethan
- Reagenzien für die wässrige Aufarbeitung und Extraktion

Prozedur:

- Veratrosin wird in einer Mischung aus wasserfreiem Dichlormethan und Pyridin gelöst.
- Die Lösung wird auf 0 °C abgekühlt.
- Essigsäureanhydrid wird langsam zu der gekühlten Lösung gegeben.
- Die Reaktionsmischung wird langsam auf Raumtemperatur erwärmt und für mehrere Stunden gerührt, bis die Reaktion gemäß DC-Analyse abgeschlossen ist.
- Die Reaktion wird durch Zugabe von Wasser oder einer verdünnten Säure beendet.
- Das Produkt wird mit Dichlormethan extrahiert, und die organische Phase wird nacheinander mit verdünnter Salzsäure, gesättigter Natriumbicarbonatlösung und Wasser gewaschen.
- Die organische Phase wird getrocknet und das Lösungsmittel im Vakuum entfernt.
- Das acetylierte Veratrosin-Derivat wird durch Umkristallisation oder Säulenchromatographie aufgereinigt.

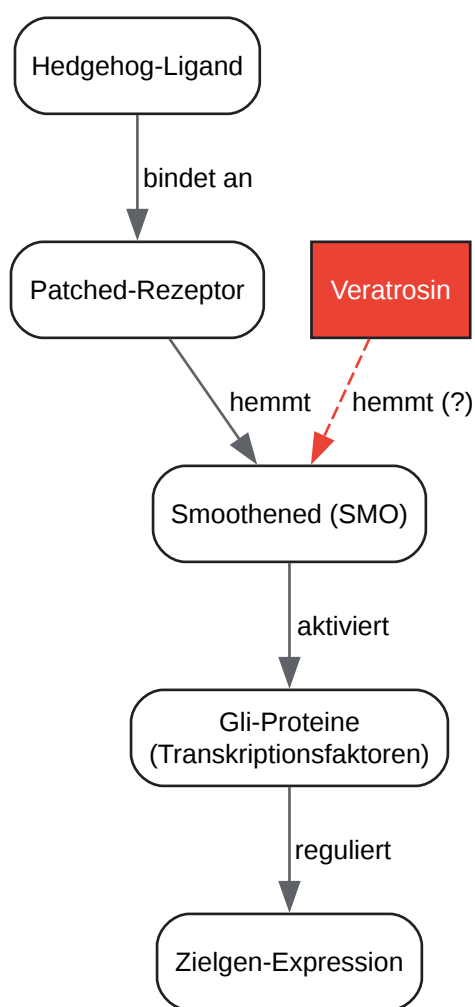
Tabelle 2: Quantitative Daten für die Acylierungsreaktion (Beispielhafte Werte)

Derivat	Ausbeute	Reinheit (NMR)
Peracetyliertes Veratrosin	>90%	>98%
Mono-acetyliertes Derivat (selektiv)	Abhängig von den Bedingungen	>95%

Biologische Aktivität und Signalwege

Veratrosin übt seine teratogene Wirkung vermutlich durch die Hemmung des Hedgehog-Signalweges aus, der für die embryonale Entwicklung entscheidend ist. Dieser Signalweg spielt auch eine Rolle bei der Entwicklung einiger Krebsarten, was das Interesse an Veratrosin als potenziellem Krebsmedikament erklärt.

Vereinfachter Hedgehog-Signalweg und die Rolle von Veratrosin



[Click to download full resolution via product page](#)

Abbildung 3: Vereinfachte Darstellung des Hedgehog-Signalwegs und des potenziellen Angriffspunkts von Veratrosin.

Schlussfolgerung

Die Synthese und Derivatisierung von Veratrosin stellen wichtige Werkzeuge für die Erforschung seiner biologischen Aktivitäten dar. Während die Totalsynthese eine Herausforderung bleibt, bietet die Modifikation von aus natürlichen Quellen isoliertem Veratrosin einen praktikablen Weg zur Erzeugung neuer Moleküle mit potenziell verbesserten therapeutischen Eigenschaften. Die hier vorgestellten Protokolle und Daten dienen als Grundlage für weitere Forschungs- und Entwicklungsarbeiten auf diesem Gebiet.

- To cite this document: BenchChem. [Veratrosine synthesis and derivatization methods]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150629#veratrosine-synthesis-and-derivatization-methods\]](https://www.benchchem.com/product/b150629#veratrosine-synthesis-and-derivatization-methods)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com